

NVP-BSK805 In Vitro Kinase Assay: A Detailed Protocol and Application Note

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Compound of Interest

Compound Name: NVP-BSK805

Cat. No.: B15610065

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Abstract

NVP-BSK805 is a potent and selective ATP-competitive inhibitor of Janus kinase 2 (JAK2), a non-receptor tyrosine kinase crucial in cytokine-mediated signaling pathways.^{[1][2][3]} Dysregulation of the JAK2 signaling cascade is implicated in various myeloproliferative neoplasms and inflammatory diseases, making it a significant therapeutic target.^[2] This document provides a comprehensive guide for conducting an in vitro kinase assay to evaluate the inhibitory activity of **NVP-BSK805** against JAK2 and other related kinases. The protocol is designed to be adaptable for determining key inhibitory metrics such as IC₅₀ values.

Introduction

The Janus kinase (JAK) family, comprising JAK1, JAK2, JAK3, and Tyrosine Kinase 2 (TYK2), plays a pivotal role in signal transduction pathways initiated by a wide array of cytokines and growth factors.^{[4][5]} Upon ligand binding to their respective receptors, JAKs become activated through autophosphorylation and subsequently phosphorylate downstream Signal Transducer and Activator of Transcription (STAT) proteins.^[6] These phosphorylated STATs then translocate to the nucleus to modulate gene expression. **NVP-BSK805** has demonstrated high potency

against the JAK2 kinase, particularly the JAK2 V617F mutant found in many myeloproliferative neoplasms.^[2] This application note details a robust in vitro kinase assay protocol to quantify the inhibitory effect of **NVP-BSK805** on JAK family kinases.

Quantitative Data Summary

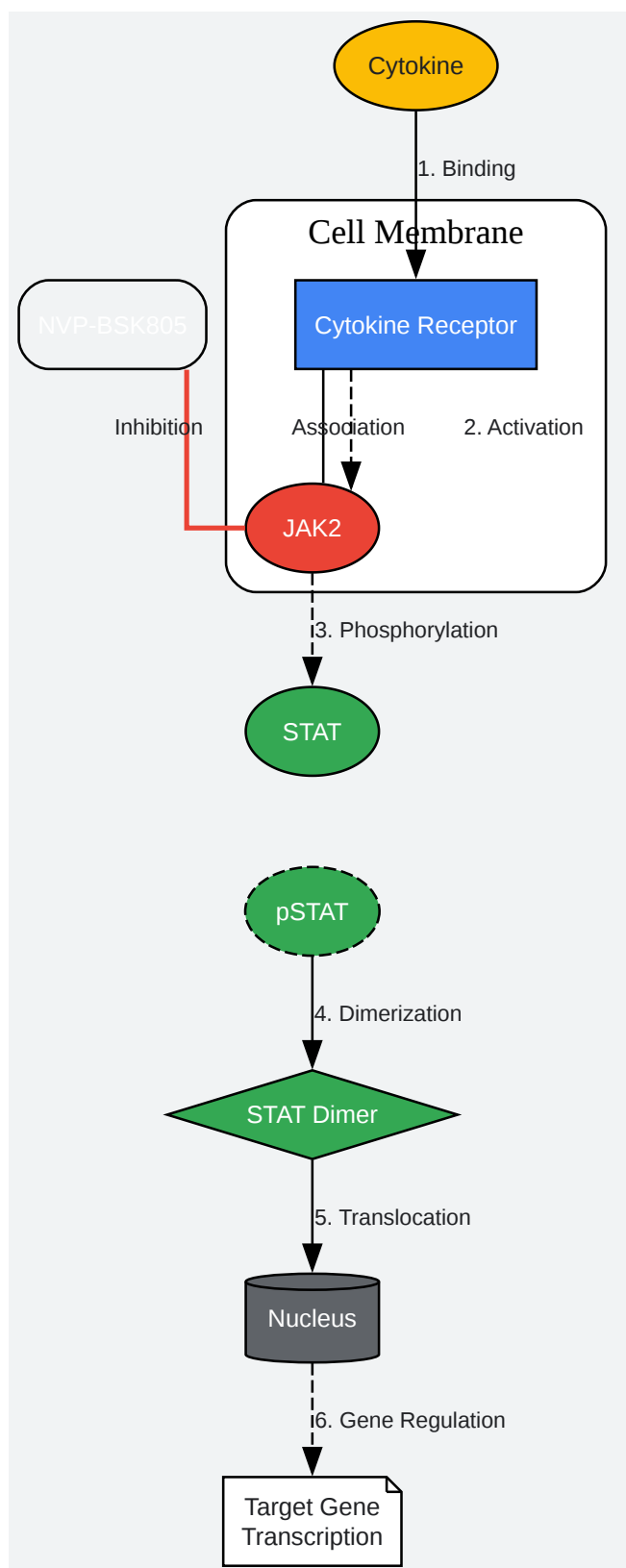
The inhibitory activity of **NVP-BSK805** against various JAK kinase domains has been determined in cell-free in vitro assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below, showcasing its high potency and selectivity for JAK2.

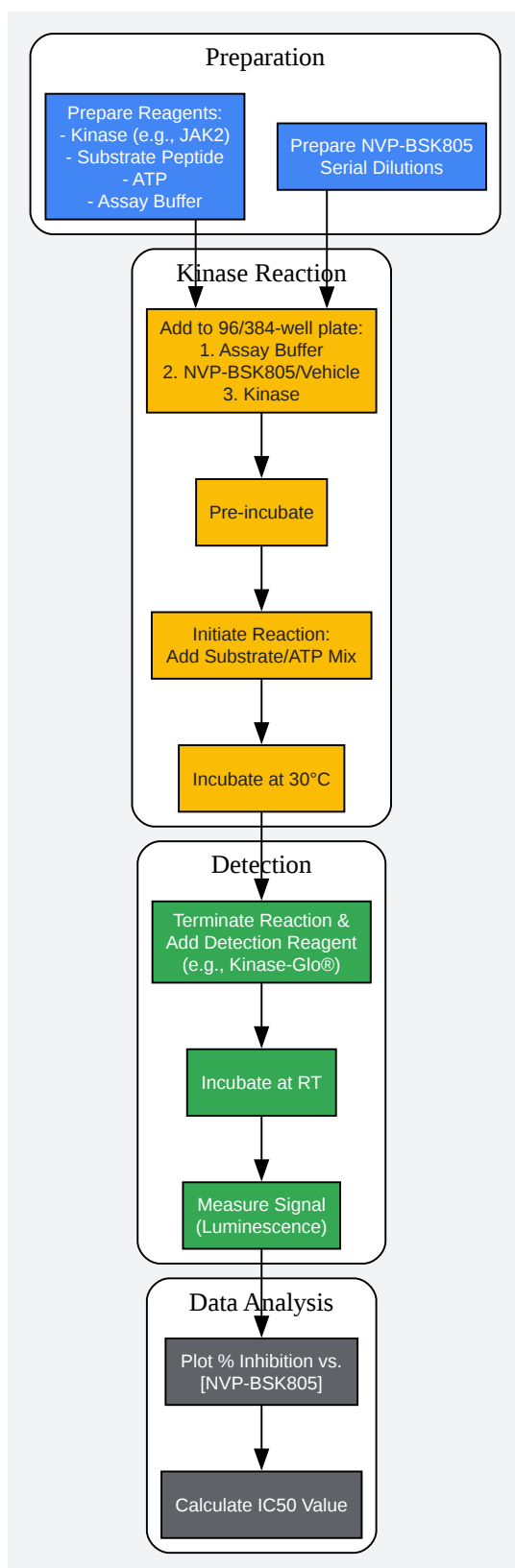
Kinase Target	IC ₅₀ (nM)
JAK2 JH1	0.48 ^[1] ^[3]
FL JAK2 wt	0.58 ^[1]
FL JAK2 V617F	0.56 ^[1]
TYK2 JH1	10.76 ^[1] ^[3]
JAK3 JH1	18.68 ^[1] ^[3]
JAK1 JH1	31.63 ^[1] ^[3]

FL: Full-Length, wt: Wild-Type, JH: JAK Homology domain

Signaling Pathway and Experimental Workflow

To understand the mechanism of inhibition and the experimental procedure, the following diagrams illustrate the JAK-STAT signaling pathway and the in vitro kinase assay workflow.





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